

Technical Support Center: Stability of Triethylammonium Bicarbonate (TEAB) Buffer

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Triethylammonium bicarbonate	
Cat. No.:	B8461081	Get Quote

Welcome to the Technical Support Center for **Triethylammonium Bicarbonate** (TEAB) buffer. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and troubleshooting of TEAB buffer for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **Triethylammonium Bicarbonate** (TEAB) buffer and what are its common applications?

A1: **Triethylammonium bicarbonate** (TEAB) is a volatile buffer prepared by dissolving carbon dioxide in an aqueous solution of triethylamine.[1] Its volatility is a key advantage, as it can be easily removed from samples by lyophilization (freeze-drying), which is particularly useful in applications like mass spectrometry and chromatography where sample recovery is important. [1] Common applications include ion-exchange chromatography, reverse-phase HPLC for separating nucleotides and oligonucleotides, and as a buffer in mass spectrometry analysis of biomolecules.[1]

Q2: What are the recommended storage conditions for TEAB buffer?

A2: To ensure the stability of your TEAB buffer, it is recommended to store it at 2-8°C in a tightly sealed container.[2][3] The low temperature helps to minimize the loss of volatile components, and a tightly sealed container prevents the escape of carbon dioxide and triethylamine.



Q3: What is the primary cause of TEAB buffer degradation during storage?

A3: The primary cause of TEAB buffer degradation is the loss of its volatile components, particularly carbon dioxide (CO₂). TEAB exists in equilibrium in solution. If the container is not properly sealed, CO₂ can escape into the atmosphere. This loss of CO₂ shifts the equilibrium, leading to an increase in the pH of the buffer. The volatility of triethylamine can also contribute to changes in buffer concentration over time.

Q4: How does the degradation of TEAB buffer affect experimental results?

A4: Degradation of TEAB buffer, primarily the increase in pH, can have significant impacts on experimental outcomes. In HPLC, a shift in mobile phase pH can lead to changes in analyte retention times, loss of resolution, and peak tailing.[4] For pH-sensitive enzymatic reactions, such as trypsin digestion, an incorrect pH can reduce enzyme activity and lead to incomplete digestion.

Q5: What is the expected shelf life of TEAB buffer?

A5: The shelf life of TEAB buffer is highly dependent on storage conditions and the specific requirements of the application. For some commercial TEAB solutions, if a retest date is not provided on the Certificate of Analysis, a definitive shelf life has not been determined, and a standard one-year warranty may apply.[3] However, for high-sensitivity applications like oligonucleotide analysis, it is recommended that ion-pair buffers be used within five days of preparation. A freshly prepared 2 M stock solution may be stored for up to two days in a refrigerator. It is best practice to prepare fresh buffer for critical experiments or to validate the quality of stored buffer before use.

Summary of TEAB Buffer Stability and Storage



Parameter	Recommendation/Information	Potential Impact of Deviation
Storage Temperature	2-8°C	Higher temperatures increase the volatility of CO ₂ and triethylamine, accelerating degradation.
Storage Container	Tightly sealed, airtight container	Inadequately sealed containers lead to the loss of CO ₂ , causing an increase in pH.
Shelf Life (General Use)	Varies; some commercial products have a 1-year warranty if no expiration date is specified.[3]	Prolonged storage can lead to significant pH shifts and altered buffer capacity.
Shelf Life (High-Sensitivity Applications)	Freshly prepared is best; for oligonucleotides, use within 5 days.	Use of aged buffer can lead to irreproducible results, such as shifts in retention time in HPLC.

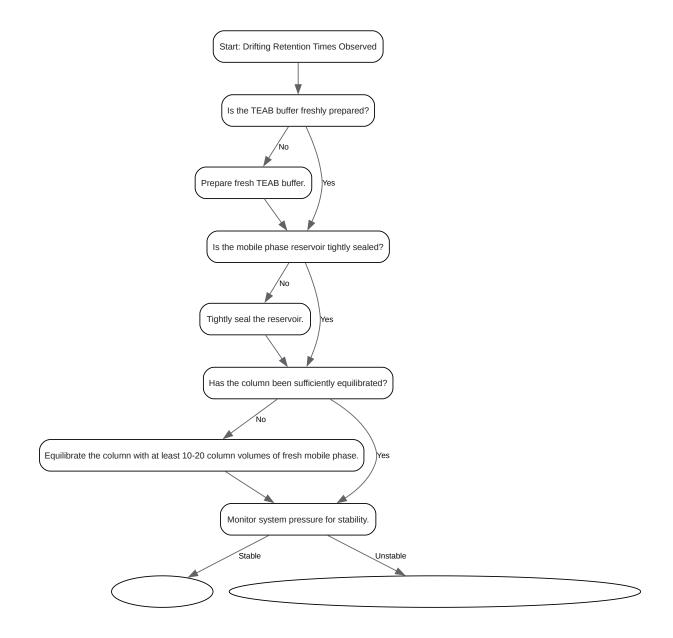
Troubleshooting Guides Issue 1: Drifting Retention Times in HPLC

Symptom: You observe a gradual shift in the retention times of your analytes during an HPLC run using a TEAB buffer mobile phase.

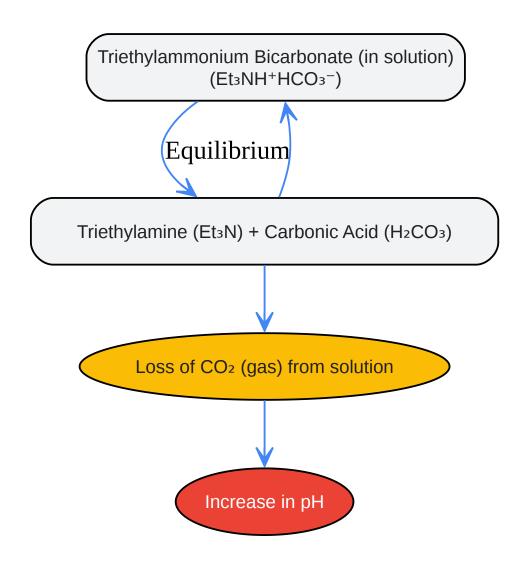
Potential Cause: The pH of the TEAB buffer in your mobile phase reservoir is changing over time due to the loss of CO₂.

Troubleshooting Workflow:









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- To cite this document: BenchChem. [Technical Support Center: Stability of Triethylammonium Bicarbonate (TEAB) Buffer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8461081#stability-of-triethylammoniumbicarbonate-buffer-during-storage]

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